

Standard Operating Procedure: Handling and Disposal of Wilforgine

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This document provides essential safety and logistical information for the handling and disposal of Wilforgine. Wilforgine is a toxic natural product and should be handled with extreme caution by trained personnel only.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling Wilforgine in any form.



Body Part	Required PPE	Standard	Purpose
Hands	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber)	ASTM F739	To prevent skin contact and absorption.
Body	Full-coverage lab coat or chemical-resistant suit	EN ISO 27065	To protect skin from accidental spills.
Eyes	Safety goggles with side shields or a face shield	ANSI Z87.1 / EN 166	To protect eyes from splashes and airborne particles.[1]
Respiratory	Work within a certified chemical fume hood. For procedures outside a fume hood, a NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is required.	-	To prevent inhalation of airborne particles.

Operational Plan: Handling and Experimental Procedures

All work with Wilforgine must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[1]

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store Wilforgine in a well-ventilated, secure, and designated area away from incompatible materials.



 The storage container should be clearly labeled with the chemical name and hazard symbols.

Handling and Weighing:

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly. Have a chemical spill kit readily available.
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above.
- Weighing: Weigh solid Wilforgine within the fume hood. Use a disposable weighing boat or paper.
- Solution Preparation: Prepare solutions within the fume hood. Add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After handling, wipe down the work area with an appropriate decontaminating solution. Remove and dispose of gloves and any other contaminated disposable PPE as hazardous waste. Wash hands thoroughly with soap and water.

Disposal Plan

All waste contaminated with Wilforgine must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste, including unused Wilforgine, contaminated weighing boats, and disposable PPE, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing Wilforgine in a dedicated, clearly labeled, and sealed hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container for hazardous chemical waste.

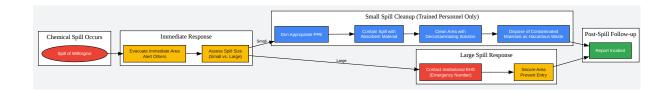
Disposal Procedure:



- Ensure all waste containers are properly labeled with the contents ("Hazardous Waste: Wilforgine") and the accumulation start date.
- Store waste containers in a designated satellite accumulation area.
- Contact your institution's EHS office for pickup and disposal of the hazardous waste. Do not dispose of Wilforgine down the drain or in regular trash.

Emergency Procedures: Spill and Exposure

Spill Response:



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Figure 1. Workflow for responding to a Wilforgine spill.

Personnel Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- · Inhalation: Move the individual to fresh air.
- Ingestion: Do not induce vomiting.

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) or relevant chemical information to the medical personnel. Report the incident to your supervisor and your institution's EHS office.



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